

# Glycy coumarin: A Multifaceted Bioactive Compound from Glycyrrhiza uralensis

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## Compound of Interest

Compound Name: Glycy coumarin

Cat. No.: B191358

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A Technical Guide to its Biological Activities and Therapeutic Potential

For Researchers, Scientists, and Drug Development Professionals

**Glycy coumarin**, a prominent coumarin isolated from the roots and rhizomes of Glycyrrhiza uralensis (licorice), has emerged as a compound of significant interest in pharmacological research.[1][2] This technical guide provides a comprehensive overview of the diverse biological activities of **glycy coumarin**, presenting key quantitative data, detailed experimental methodologies, and visual representations of its mechanisms of action to support further investigation and drug development endeavors.

## Quantitative Bioactivity Data of Glycy coumarin

The following tables summarize the key quantitative data reported for the various biological activities of **glycy coumarin**.

Table 1: Anticancer and Cytotoxic Activity

Cell Line	Activity	Metric	Value	Reference
E-J (Human Bladder Cancer)	Proliferation Inhibition	IC50	$1.90 \times 10^{-5}$ mol/L	[3]
HepG2 (Hepatocellular Carcinoma)	Cell Death Induction (with 12.5 $\mu$ M ABT-737)	-	Synergistic	[4]
HepG2, Huh7, DU-145 (Prostate Cancer)	Cancer Prevention	-	Effective	[3]

Table 2: Anti-inflammatory and Antioxidant Activity

Assay	Activity	Metric	Value	Reference
ABTS Radical Scavenging	Antioxidant	EC50	$4.32 \pm 0.13$ $\mu$ mol/L	[3]
Non-enzymatic Lipid Peroxidation (rat liver microsomes)	Antioxidant	EC50	$11.9 \pm 0.05$ $\mu$ mol/L	[3]
Prostaglandin E2 (PGE2) Secretion	Anti-inflammatory	IC50	$30.5 \pm 1.1$ $\mu$ mol/L	[3]
Nitric Oxide (NO) Production (LPS-induced RAW264.7 cells)	Anti-inflammatory	Inhibition at 50 $\mu$ M	> 50%	[5]

Table 3: Antiviral Activity

Virus	Activity	Metric	Value	Reference
Hepatitis C Virus (HCV)	Inhibition of infectious particle production	IC50	8.8 µg/mL	[3]
Hepatitis C Virus (HCV)	Cytotoxicity	CC50	69 µg/mL	[3]
Hepatitis C Virus (HCV) Replicon	Inhibition	EC50	15.5 ± 0.8 mg/mL	[3]

Table 4: Antispasmodic Activity

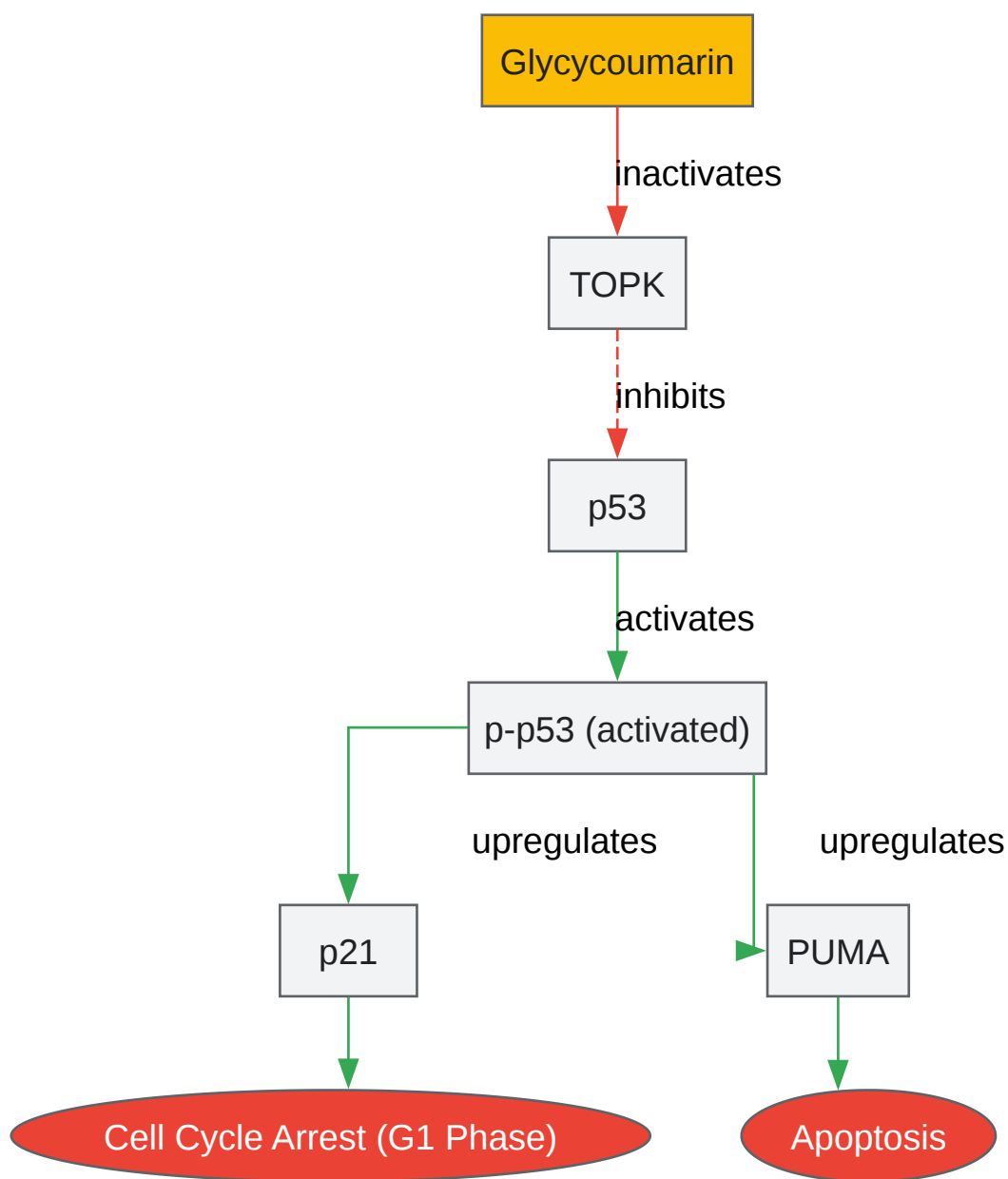
Assay	Activity	Metric	Value	Reference
Carbachol-induced jejunal contractions	Antispasmodic	-	Effective	[3]
Intestinal tube contraction (CCh-induced)	Inhibition	IC50	3.6 x 10 <sup>-6</sup> mol/L	[3]
Intestinal tube contraction (KCl-induced)	Inhibition	IC50	2.7 x 10 <sup>-6</sup> mol/L	[3]
Phosphodiesterase 3 (PDE3) Inhibition	Antispasmodic	IC50	0.11 ± 0.04 µmol/L	[3]

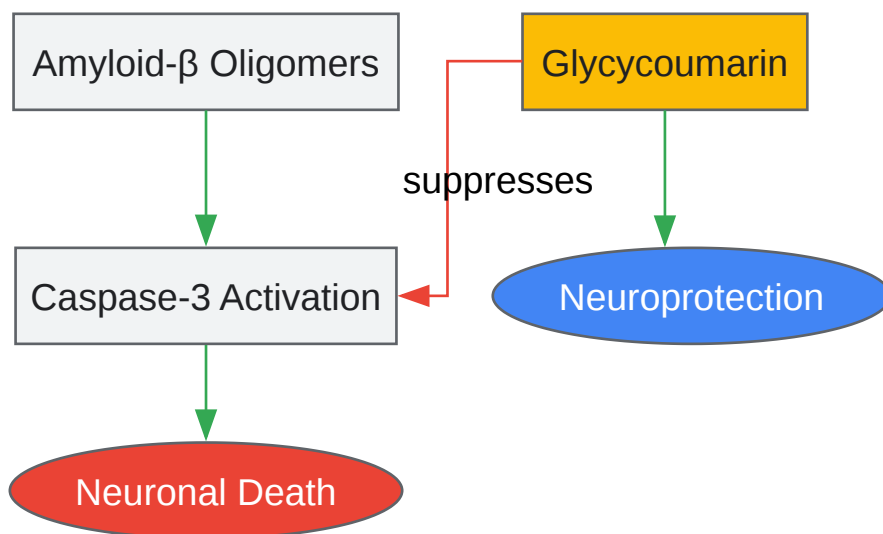
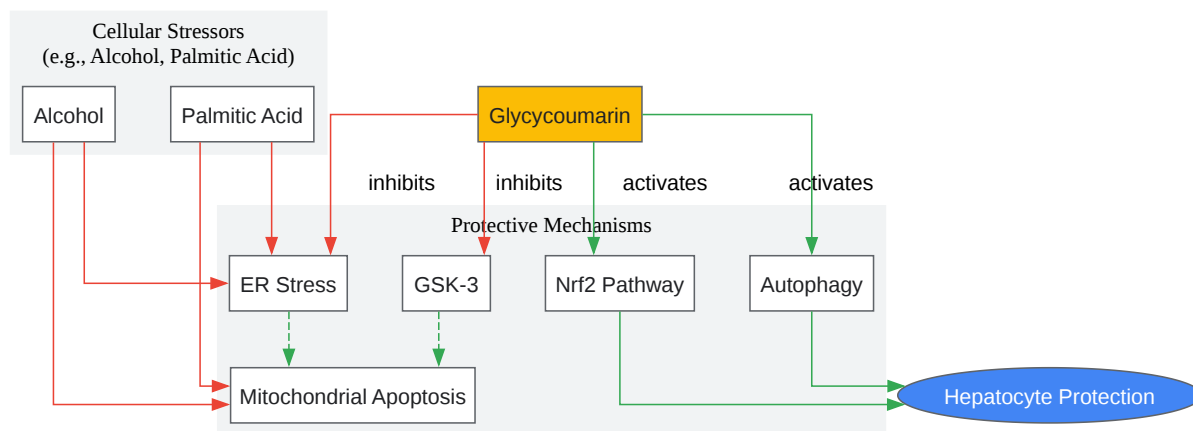
## Key Signaling Pathways and Mechanisms of Action

**Glycycoumarin** exerts its biological effects through the modulation of several key signaling pathways. The following diagrams, generated using the DOT language, illustrate these mechanisms.

## Anticancer Activity in Hepatocellular Carcinoma

**Glycycoumarin** demonstrates potent anticancer activity in liver cancer by directly targeting the T-LAK cell-originated protein kinase (TOPK), which leads to the activation of the p53 tumor suppressor pathway.[6][7] This activation results in cell cycle arrest and apoptosis.[6]





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## References

- 1. Frontiers | Absorption, tissue distribution, and excretion of glycy coumarin, a major bioactive coumarin from Chinese licorice (*Glycyrrhiza uralensis* Fisch) [frontiersin.org]
- 2. Pharmacological Activities and Pharmacokinetics of Glycy coumarin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Pharmacological Activities and Pharmacokinetics of Glycy coumarin - PMC [pmc.ncbi.nlm.nih.gov]
- 4. medchemexpress.com [medchemexpress.com]
- 5. Total Syntheses and Anti-Inflammatory Studies of Three Natural Coumarins: Glycy coumarin, Glycyrin, and 3-O-Methylglycyrol [mdpi.com]
- 6. Glycy coumarin exerts anti-liver cancer activity by directly targeting T-LAK cell-originated protein kinase - PMC [pmc.ncbi.nlm.nih.gov]
- 7. oncotarget.com [oncotarget.com]
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